

Executive Summary: The Strategic Value in Medicinal Chemistry

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Compound of Interest

Compound Name: (3-Ethoxy-5-methylpyridin-4-yl)boronic acid

CAS No.: 1315353-36-6

Cat. No.: B596035

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In modern drug discovery, the functionalization of the pyridine core is a cornerstone strategy for modulating physicochemical properties, improving aqueous solubility, and tuning target binding affinity. **(3-Ethoxy-5-methylpyridin-4-yl)boronic acid** (CAS 1315353-36-6) represents a highly specialized, sterically encumbered building block.

Unlike simple phenylboronic acids, 4-pyridinylboronic acids are notoriously challenging to handle due to their susceptibility to base-catalyzed protodeboronation. However, the unique 3,5-disubstitution pattern (an electron-donating ethoxy group and a weakly electron-donating methyl group) in this molecule serves a dual purpose: it strategically alters the electron density of the pyridine ring while providing steric shielding to the boronic acid moiety. This guide provides a comprehensive, causality-driven framework for deploying this reagent effectively in Suzuki-Miyaura cross-coupling workflows.

Structural & Physicochemical Profiling

Understanding the physicochemical baseline of CAS 1315353-36-6 is critical for predicting its behavior in biphasic reaction mixtures. The ethoxy group increases lipophilicity and provides a

hydrogen-bond acceptor, while the methyl group acts as a metabolic block against cytochrome P450-mediated oxidation at the 5-position.

Table 1: Quantitative Physicochemical Data

Parameter	Value / Description	Impact on Synthesis & Formulation
CAS Number	1315353-36-6	Unique identifier for procurement[1].
Molecular Formula	C8H12BNO3	Defines stoichiometric calculations.
Molecular Weight	181.00 g/mol	Essential for precise catalyst loading.
SMILES	<chem>CCOC1=CN=CC(C)=C1B(O)O</chem>	Used for in silico predictive modeling.
Purity Standard	≥95% (Typical)	Impurities often include boronic anhydrides (boroxines).
Stability	Prone to protodeboronation	Requires storage at -20°C under inert atmosphere.

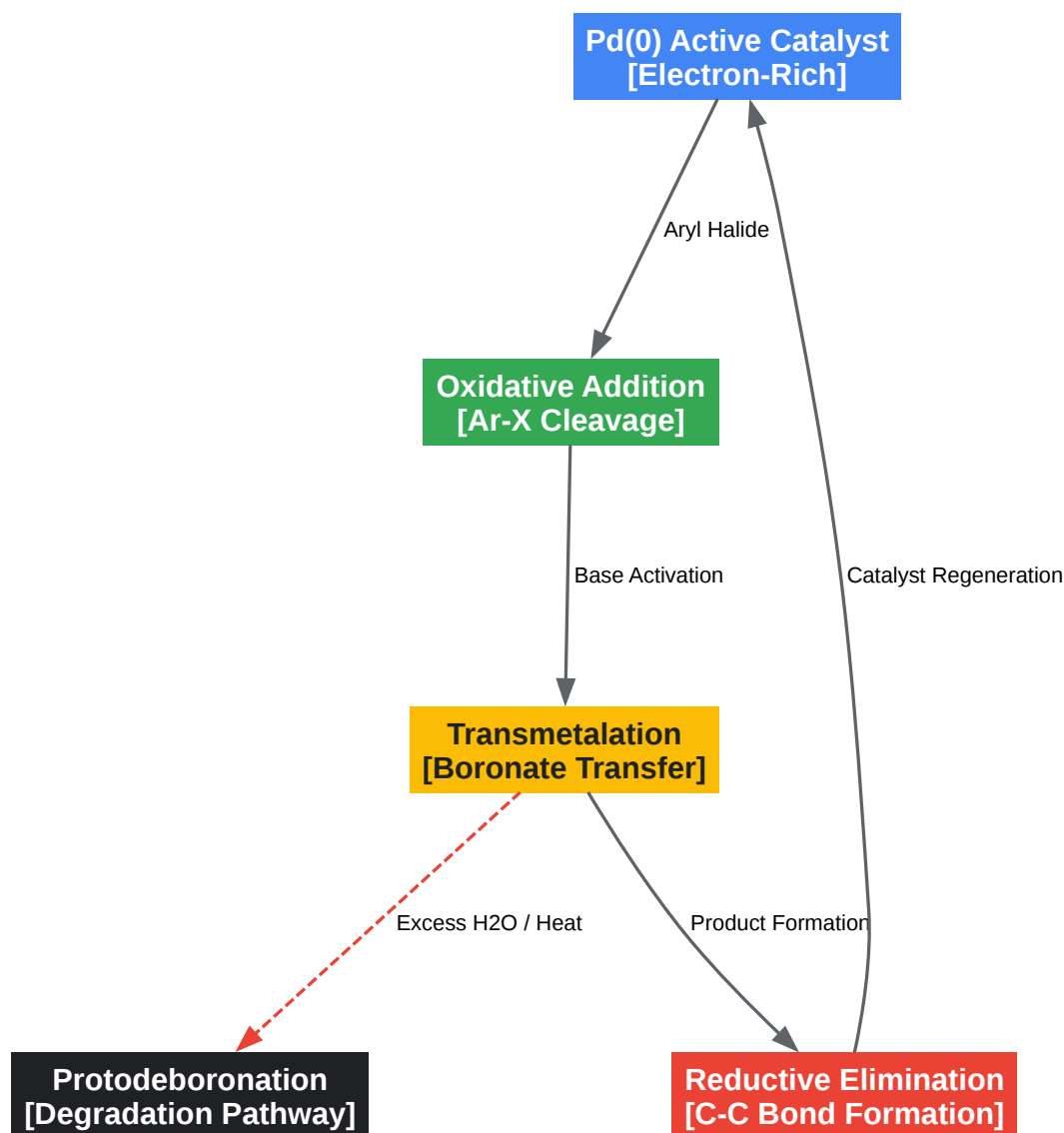
Mechanistic Insights: Overcoming Protodeboronation

As a Senior Application Scientist, the most frequent failure mode I observe with 4-pyridinylboronic acids is rapid degradation before cross-coupling can occur.

The Causality of Degradation: The electron-withdrawing nature of the pyridine nitrogen significantly polarizes the C–B bond. Under the basic conditions required for Suzuki-Miyaura coupling, hydroxide or carbonate ions attack the empty p-orbital of the boron atom, forming a boronate complex. If the subsequent transmetalation to the Palladium(II) center is slow—which is often the case here due to the steric hindrance of the 3-ethoxy and 5-methyl groups—the

intermediate undergoes hydrolytic cleavage (protodeboronation), yielding 3-ethoxy-5-methylpyridine and boric acid^[2].

To counteract this, the catalytic system must be engineered to make transmetalation faster than hydrolysis. This requires electron-rich, sterically demanding ligands (e.g., XPhos or dppf) that accelerate both oxidative addition and reductive elimination, effectively "pulling" the boronate through the catalytic cycle before it can degrade.



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Suzuki-Miyaura catalytic cycle highlighting the protodeboronation degradation pathway.

Self-Validating Experimental Protocol: Suzuki-Miyaura Cross-Coupling

This protocol is designed as a self-validating system. The use of a biphasic 1,4-Dioxane/Water system ensures that the base is solubilized, while stringent degassing prevents the oxidative homocoupling of the boronic acid.

Materials Required:

- **(3-Ethoxy-5-methylpyridin-4-yl)boronic acid** (1.2 equivalents)
- Aryl Halide (Ar-Br or Ar-I) (1.0 equivalent)
- Catalyst: Pd(dppf)Cl₂·CH₂Cl₂ (0.05 equivalents / 5 mol%)
- Base: Potassium Phosphate Tribasic (K₃PO₄) (3.0 equivalents)
- Solvent: 1,4-Dioxane / H₂O (4:1 v/v)

Step-by-Step Methodology:

- Preparation & Degassing (Crucial Step):
 - Action: In a Schlenk tube or sealed microwave vial, combine the Aryl Halide, **(3-Ethoxy-5-methylpyridin-4-yl)boronic acid**, and K₃PO₄. Add the 1,4-Dioxane/H₂O solvent mixture.
 - Causality: Water is necessary to dissolve the base and activate the boronic acid into the reactive boronate species.
 - Validation: Sparge the mixture with ultra-pure N₂ or Argon for exactly 15 minutes. The solution must be completely deoxygenated to prevent Pd(0) oxidation and boronic acid homocoupling.
- Catalyst Addition:
 - Action: Add Pd(dppf)Cl₂·CH₂Cl₂ under a positive stream of inert gas. Seal the vessel.

- Validation: The mixture should exhibit a distinct color change (typically shifting from yellow/orange to a deep red/brown) upon heating, indicating the formation of the active Pd(0) species.
- Thermal Activation:
 - Action: Heat the reaction to 80°C.
 - Causality: Do not exceed 90°C. Elevated temperatures exponentially increase the rate of protodeboronation for 4-pyridinyl substrates. 80°C provides the optimal kinetic balance.
- In-Process Control (IPC):
 - Action: After 4 hours, sample 10 µL of the organic layer, dilute in MeCN, and analyze via LC-MS.
 - Validation: Monitor the disappearance of the Aryl Halide. If the boronic acid has completely degraded (visible as 3-ethoxy-5-methylpyridine mass) but Aryl Halide remains, spike an additional 0.5 eq of the boronic acid.
- Quench and Isolation:
 - Action: Cool to room temperature, dilute with Ethyl Acetate (EtOAc), and wash with saturated aqueous NH₄Cl.
 - Causality: NH₄Cl neutralizes the strongly basic K₃PO₄, preventing further degradation of any sensitive functional groups during workup.



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Self-validating experimental workflow for sterically hindered pyridinylboronic acids.

Optimization Parameters for Sterically Hindered Substrates

When scaling up or optimizing the coupling of CAS 1315353-36-6, empirical data dictates that the choice of base and solvent profoundly impacts the yield.

Table 2: Matrix of Optimization Parameters

Catalyst System	Base	Solvent System	Expected Yield Impact	Scientific Rationale
Pd(dppf)Cl ₂	K ₃ PO ₄	1,4-Dioxane/H ₂ O (4:1)	High (75-90%)	Large bite angle of dppf accelerates reductive elimination; K ₃ PO ₄ provides optimal basicity without excessive hydrolysis.
Pd(PPh ₃) ₄	Na ₂ CO ₃	Toluene/EtOH/H ₂ O	Moderate (40-60%)	PPh ₃ is often too slow for sterically hindered ortho-substituted pyridines, leading to competitive protodeboronation.
XPhos Pd G2	K ₂ CO ₃	THF/H ₂ O (10:1)	High (80-95%)	XPhos ligand easily accommodates the 3-ethoxy and 5-methyl steric bulk, enabling room temperature or mild heating.
Pd(OAc) ₂ / SPhos	CsF	1,4-Dioxane (Anhydrous)	Variable (30-70%)	Fluoride acts as a non-basic activator for the boron, reducing protodeboronation.

n, but requires
highly reactive
aryl halides.

Strategic Applications in Drug Discovery

The incorporation of the (3-ethoxy-5-methylpyridin-4-yl) motif into a pharmacophore is rarely accidental. It is typically deployed during the Lead Optimization phase for specific Structure-Activity Relationship (SAR) goals:

- **Conformational Restriction:** The steric bulk of the ethoxy and methyl groups forces the pyridine ring out of coplanarity with the adjacent coupled aryl system. This orthogonal conformation can perfectly position the pyridine nitrogen to interact with specific hinge-region residues in kinase targets.
- **Metabolic Shielding:** Unsubstituted pyridines are highly susceptible to oxidation by hepatic enzymes. The methyl group at the 5-position blocks a primary site of metabolism, thereby increasing the in vivo half-life of the resulting drug candidate.
- **Lipophilic Ligand Efficiency (LLE):** The ethoxy ether linkage provides a flexible, lipophilic vector that can probe hydrophobic pockets within a receptor without adding excessive molecular weight, maintaining a favorable LLE profile.

References

- Royal Society of Chemistry. "Tautomeric equilibria and binding selectivity of pyridineboronic acids." Organic & Biomolecular Chemistry, 2013. Available at:[[Link](#)]

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Sources

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- [2. rsc.org \[rsc.org\]](https://www.rsc.org)
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